

"Methyl 4-(chloromethyl)thiophene-2-carboxylate" CAS number 34767-85-6

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Compound of Interest

Compound Name: Methyl 4-(chloromethyl)thiophene-2-carboxylate

Cat. No.: B1365533

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An In-Depth Technical Guide to **Methyl 4-(chloromethyl)thiophene-2-carboxylate**

For Researchers, Scientists, and Drug Development Professionals

Introduction: A Versatile Heterocyclic Building Block

Methyl 4-(chloromethyl)thiophene-2-carboxylate, identified by CAS number 34767-85-6, is a functionalized heterocyclic compound of significant interest in synthetic organic chemistry and medicinal chemistry.^{[1][2][3]} Its structure incorporates a thiophene ring, an ester group, and a reactive chloromethyl moiety. This unique combination of functional groups makes it a valuable intermediate for the synthesis of more complex molecular architectures. The thiophene ring is a well-established pharmacophore found in numerous marketed drugs, prized for its ability to act as a bioisostere of a phenyl ring while possessing distinct electronic properties.^{[4][5]} The chloromethyl group serves as a reactive handle for introducing the thiophene scaffold via nucleophilic substitution, while the methyl ester provides a site for further modification, such as hydrolysis and amide bond formation.

This guide provides a comprehensive technical overview of **Methyl 4-(chloromethyl)thiophene-2-carboxylate**, detailing its physicochemical properties, synthesis, reactivity, and applications, with a particular focus on its role as a building block in drug discovery and development.

Physicochemical and Safety Profile

A clear understanding of a compound's properties is fundamental to its effective use in a laboratory setting. The key data for **Methyl 4-(chloromethyl)thiophene-2-carboxylate** are summarized below.

Property	Value	Source(s)
CAS Number	34767-85-6	[1][2][6]
Molecular Formula	C ₇ H ₇ ClO ₂ S	[1][2][7]
Molecular Weight	190.65 g/mol	[1][6]
IUPAC Name	methyl 4-(chloromethyl)thiophene-2-carboxylate	[6]
SMILES	<chem>COC(=O)C1=CC(=CS1)CCl</chem>	[7]
InChI Key	QNMKOZMCIPWLDO-UHFFFAOYSA-N	[6][7]
Predicted XlogP	2.2	[7]
Purity Specification	Typically ≥95%	[1]
Long-Term Storage	Store long-term in a cool, dry place	[1]

Globally Harmonized System (GHS) Safety Information[1]

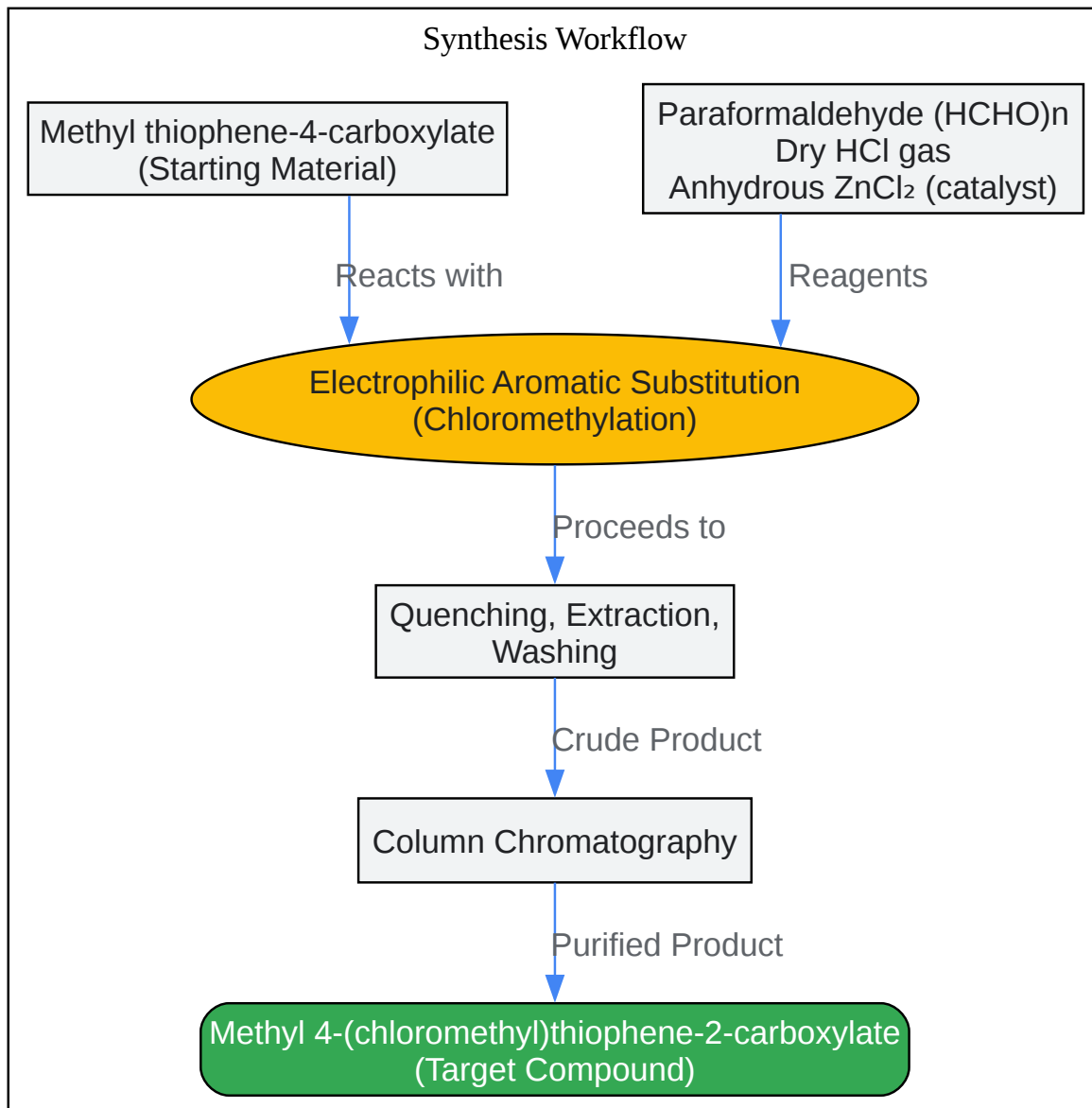
- Signal Word: Warning
- Pictograms:
 - GHS07 (Exclamation Mark)
- Hazard Statements:

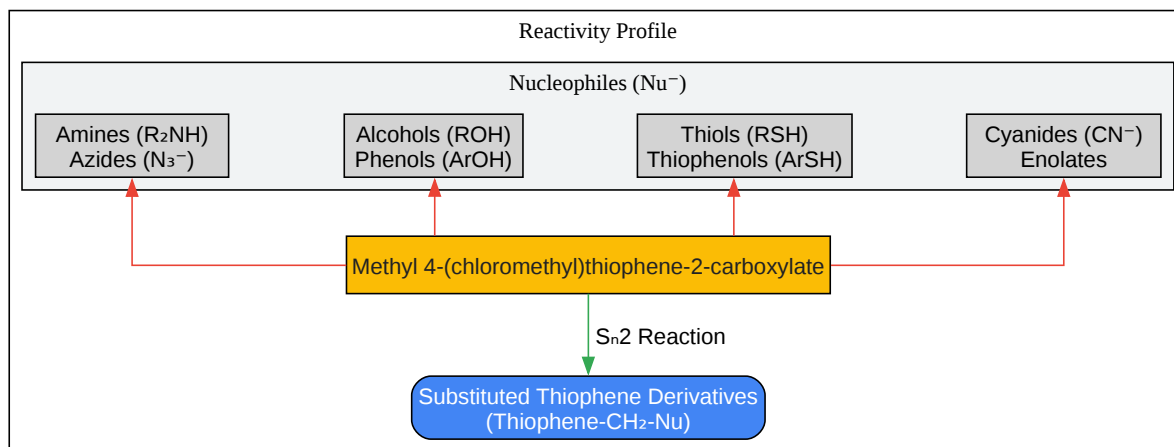
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.
- Precautionary Statements:
 - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.
 - P302+P352: IF ON SKIN: Wash with plenty of soap and water.
 - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Synthesis and Mechanistic Considerations

The synthesis of **Methyl 4-(chloromethyl)thiophene-2-carboxylate** is not trivial and requires careful control of reaction conditions. A plausible and common strategy involves the chloromethylation of a suitable thiophene precursor. The direct chloromethylation of thiophene itself can be hazardous and prone to polymerization.^[8] A more controlled approach starts with methyl thiophene-2-carboxylate and introduces the chloromethyl group.

A representative synthetic workflow is illustrated below.





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